



# An In-depth Technical Guide to 2-n-Octylthiophene

Author: BenchChem Technical Support Team. Date: December 2025



Chemical Identifier: CAS Number 880-36-4

This technical guide provides a comprehensive overview of **2-n-Octylthiophene**, focusing on its chemical and physical properties, safety data, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals in drug development and material sciences.

## **Chemical and Physical Properties**

**2-n-Octylthiophene** is a derivative of thiophene, an aromatic heterocyclic compound. The addition of an octyl group influences its physical properties, making it a key building block in the synthesis of organic electronic materials, such as conductive polymers.

Table 1: Physical and Chemical Properties of 2-n-Octylthiophene



Property	Value	Source
CAS Number	880-36-4	[1][2][3][4]
Molecular Formula	C12H20S	[1][2][3][5]
Molecular Weight	196.35 g/mol	[2][3][4][6]
Appearance	Colorless to light yellow clear liquid	[7][8]
Density	0.921 - 0.934 g/cm <sup>3</sup>	[1][3][4]
Melting Point	-44.22 °C to -19.15 °C (estimated)	[1][3][8]
Boiling Point	127-129 °C at 12 mmHg; 265.1 °C at 760 mmHg	[1][3][4]
Flash Point	79.6 °C to 81.11 °C	[3][7]
Refractive Index	1.490 - 1.494 @ 20 °C	[1][4][7]
Water Solubility	0.5104 mg/L @ 25 °C (estimated)	[7]
LogP (o/w)	4.65 - 5.81 (estimated)	[1][7]
Storage Temperature	0-10°C; 2-8°C recommended	[1][4][6][8]

### **Safety and Hazard Information**

The safety data for **2-n-Octylthiophene** indicates that it should be handled with care in a laboratory setting. While some sources classify it as non-hazardous, others suggest it can cause irritation.[9][10][11] It is prudent to follow standard laboratory safety procedures.

Table 2: Hazard Identification and Precautionary Statements



Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.	P280: Wear protective gloves.[11]
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[11][12]	P280: Wear eye protection.[12]
Respiratory Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.	P261: Avoid breathing vapours.[13]

#### 2.1 First-Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][11] Seek medical attention if irritation persists.[13]
- In case of skin contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes.[9] Wash with soap and water.[14]
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen.[9] If not breathing, give artificial respiration.[9]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and drink 2-4 cupfuls of water or milk.[9] Never give anything by mouth to an unconscious person.[9][14]

#### 2.2 Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][14]
- Specific hazards: During a fire, irritating and toxic gases such as carbon monoxide, carbon dioxide, and sulfur oxides may be generated.[9][15] Vapors may form explosive mixtures with air.[15]



 Protective equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][14][15]

#### 2.3 Handling and Storage

- Handling: Work in a well-ventilated area or under a chemical fume hood.[9][13] Avoid contact with skin, eyes, and clothing.[9] Do not inhale vapors or mists.[13] Keep away from heat, sparks, and open flames.[13][15]
- Storage: Store in a cool, dry, and well-ventilated place.[9][13][16] Keep the container tightly closed and sealed in a dry environment.[8][13] Recommended storage is between 2-8°C.[6] [8]

#### 2.4 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9][15]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[9][15][17]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[9][15][18]

### **Experimental Protocols**

#### Synthesis of 2-n-Octylthiophene

A common method for the synthesis of **2-n-Octylthiophene** involves the reaction of thiophene with an alkylating agent.

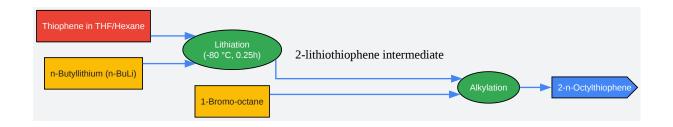
#### Protocol:

Reaction Setup: In a flame-dried, three-necked flask equipped with a magnetic stirrer, a
dropping funnel, and a nitrogen inlet, dissolve thiophene in anhydrous tetrahydrofuran (THF)
or hexane.



- Lithiation: Cool the solution to -80°C in a dry ice/acetone bath under an inert atmosphere (nitrogen or argon).
- Addition of n-Butyllithium: Add n-butyllithium (n-BuLi) dropwise to the cooled solution over a
  period of 15 minutes. Stir the mixture at this temperature for an additional 15 minutes to
  ensure complete lithiation.[1]
- Alkylation: Add 1-bromo-octane dropwise to the reaction mixture.
- Reaction Progression: Allow the mixture to slowly warm to room temperature and stir overnight.
- Quenching: Carefully quench the reaction by adding water or a saturated ammonium chloride solution.
- Extraction: Extract the product with an organic solvent such as diethyl ether or hexane.
- Purification: Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column chromatography or distillation.

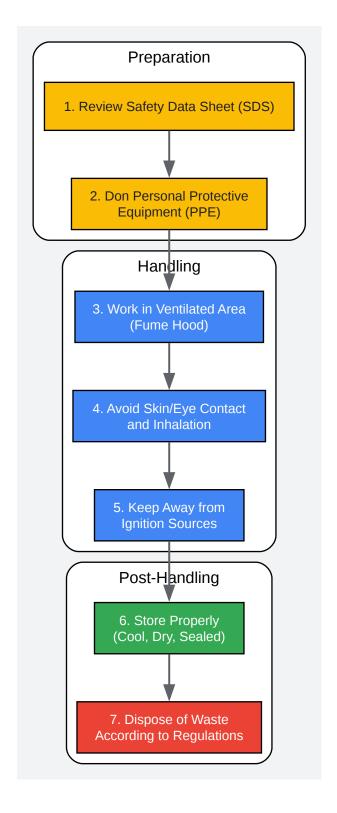
# **Mandatory Visualizations**



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Caption: Synthetic workflow for 2-n-Octylthiophene.





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Caption: Logical workflow for safe handling of chemicals.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-n-Octylthiophene].
   BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b1209704#2-n-octylthiophene-cas-number-and-safety-data]



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